

Proper Disposal of D-Sedoheptulose 7-phosphate: A Safety and Logistics Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Sedoheptulose 7-phosphate*

Cat. No.: *B1199694*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory reagents is a critical component of operational excellence. This guide provides essential, step-by-step procedures for the proper disposal of **D-Sedoheptulose 7-phosphate**, fostering a culture of safety and environmental responsibility.

Immediate Safety and Handling

While **D-Sedoheptulose 7-phosphate** is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is designated as "Water hazard class 1," indicating it is slightly hazardous to aquatic life. Therefore, appropriate measures must be taken to prevent its entry into sewer systems and waterways. Standard laboratory personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn when handling this compound.

Key Chemical and Safety Data

The following table summarizes the essential data for **D-Sedoheptulose 7-phosphate**, primarily focusing on the commonly available barium salt form.

Property	Data	Source
Chemical Name	D-Sedoheptulose 7-phosphate	-
Common Form	Barium Salt	[1] [2] [3]
CAS Number	17187-72-3 (Barium Salt)	[1]
GHS Hazard Classification	Not classified as hazardous	
Hazard Pictograms	None	
Signal Word	None	
Environmental Hazard	Water hazard class 1: slightly hazardous for water	
Incompatible Materials	Strong oxidizing agents	
Solubility	Soluble in PBS (pH 7.2) at 50 mg/ml	[1] [3]

Step-by-Step Disposal Protocol

Given the compound's slight water hazard, a conservative approach to disposal is recommended. Do not discharge **D-Sedoheptulose 7-phosphate** or its solutions into the sewer system unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[\[4\]](#)

1. Waste Identification and Segregation:

- Identify all waste streams containing **D-Sedoheptulose 7-phosphate**. This includes pure, unused compound, expired materials, and contaminated solutions.
- Segregate this waste from other laboratory waste streams to avoid accidental mixing with incompatible chemicals.

2. Waste Collection and Containment:

- Solid Waste: Collect solid **D-Sedoheptulose 7-phosphate** waste in a clearly labeled, sealed, and appropriate waste container.

- Liquid Waste: Collect solutions containing **D-Sedoheptulose 7-phosphate** in a designated, leak-proof, and sealed container.
- Labeling: Label the waste container clearly with "Non-hazardous Chemical Waste," the compound name "**D-Sedoheptulose 7-phosphate**," and the approximate quantity.

3. Consultation with EHS:

- Contact your institution's Environmental Health and Safety (EHS) department or equivalent safety office.
- Inform them of the waste you have collected and request guidance on the approved disposal route. They will provide specific instructions based on local, state, and federal regulations.

4. Approved Disposal Methods (as directed by EHS):

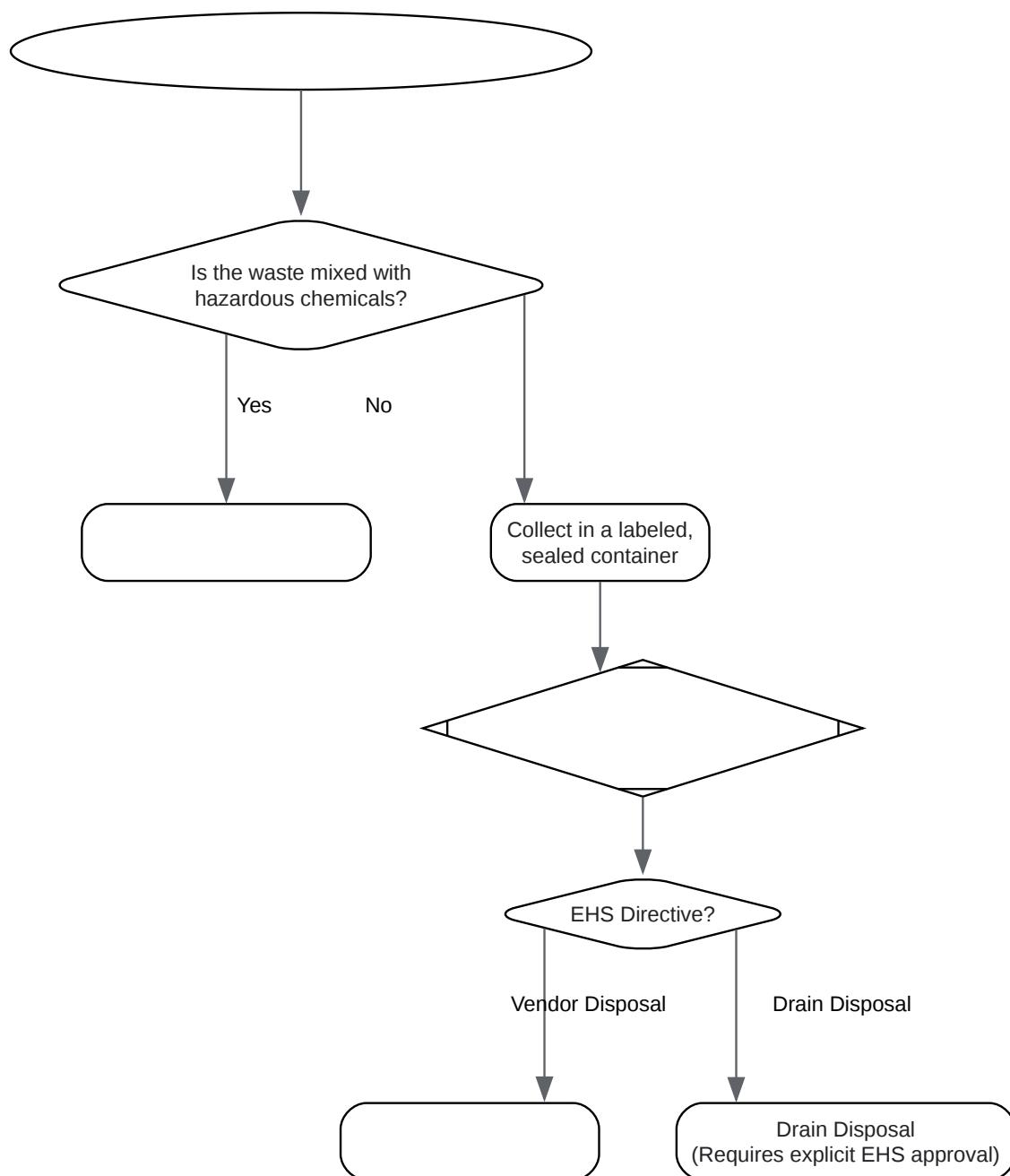
- Licensed Chemical Waste Vendor: The most common and recommended method is to transfer the collected waste to your institution's hazardous waste management service for disposal by a licensed chemical destruction plant or via controlled incineration.^[4]
- Drain Disposal (Conditional): In rare cases, and only with explicit prior approval from your EHS department, dilute aqueous solutions may be permissible for drain disposal. This is not the default or recommended procedure. If approved, it must be followed by flushing with a large volume of water.

5. Empty Container Disposal:

- Once the container of **D-Sedoheptulose 7-phosphate** is empty, rinse it thoroughly with a suitable solvent (e.g., water).
- The rinsate (the rinsing liquid) must be collected and disposed of as chemical waste, following the steps above.
- After triple rinsing, the container can often be disposed of in the regular trash or recycling, but only after defacing the original label to prevent misidentification. Confirm this procedure with your EHS department.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **D-Sedoheptulose 7-phosphate**.

[Click to download full resolution via product page](#)

Caption: Disposal decision workflow for **D-Sedoheptulose 7-phosphate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. D-Sedoheptulose 7-phosphate Barium Salt CAS #: 2646-35-7 [eforu-chemical.com]
- 3. D-Sedoheptulose-7-phosphate (barium salt) | CAS 17187-72-3 | Cayman Chemical | Biomol.de [biomol.com]
- 4. zycz.cato-chem.com [zycz.cato-chem.com]
- To cite this document: BenchChem. [Proper Disposal of D-Sedoheptulose 7-phosphate: A Safety and Logistics Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1199694#d-sedoheptulose-7-phosphate-proper-disposal-procedures\]](https://www.benchchem.com/product/b1199694#d-sedoheptulose-7-phosphate-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com